

Application Notes: 6-Hydroxymelatonin in Neurotoxicity Studies

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Compound of Interest

Compound Name: 6-Hydroxymelatonin

Cat. No.: B016111

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Introduction

6-Hydroxymelatonin (6-OHM) is the primary hepatic metabolite of melatonin, produced by the action of cytochrome P450 enzymes.[1][2] It is also generated through non-enzymatic interactions with free radicals.[1] While melatonin is widely recognized for its neuroprotective properties, its metabolite, 6-OHM, also retains significant antioxidant and neuroprotective capabilities.[1][3] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in utilizing **6-Hydroxymelatonin** in the study of neurotoxicity and neurodegenerative diseases. 6-OHM has demonstrated efficacy in protecting against neuronal damage induced by a variety of toxins by mitigating oxidative stress and preserving mitochondrial function.[4][5][6]

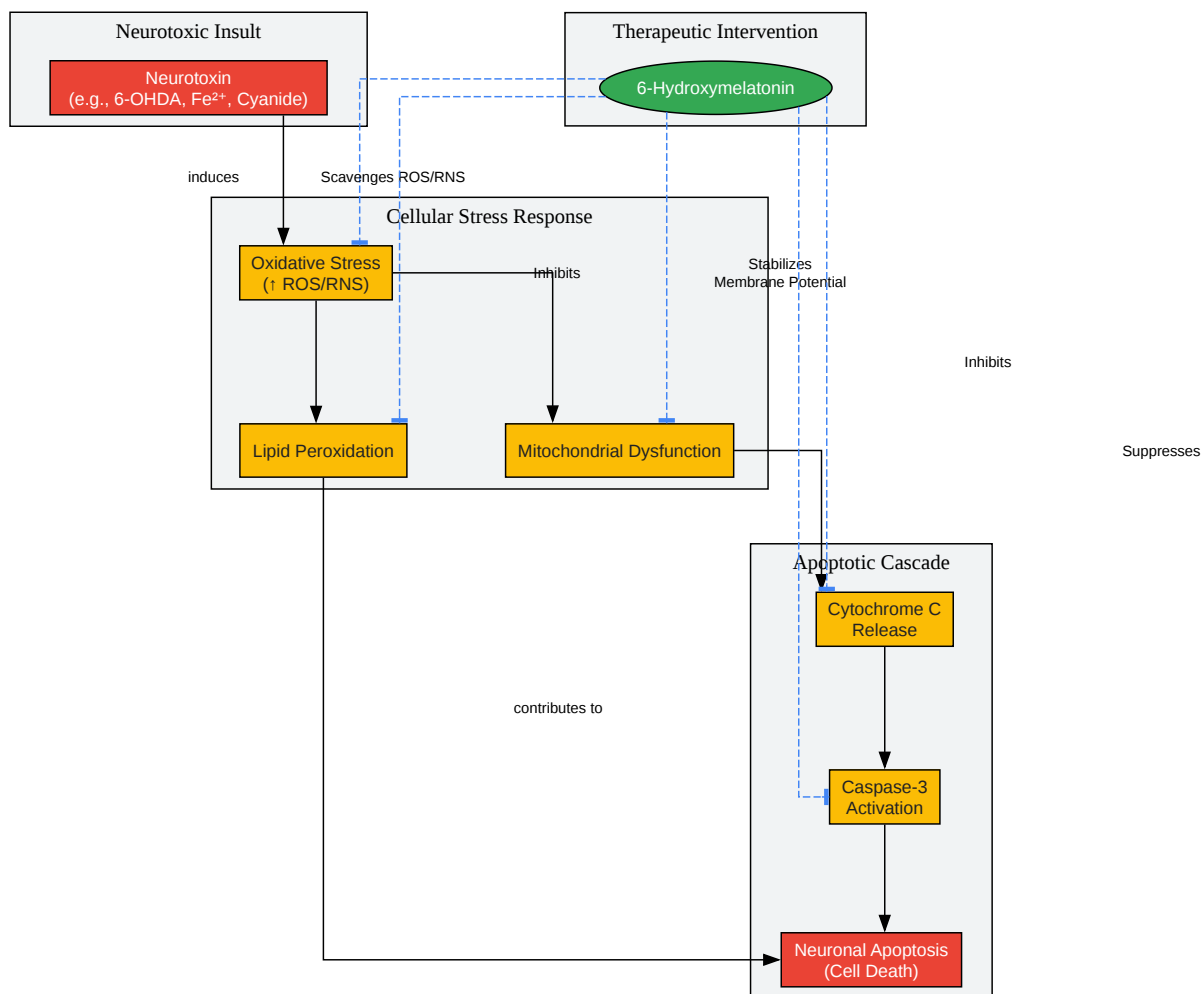
Mechanism of Action

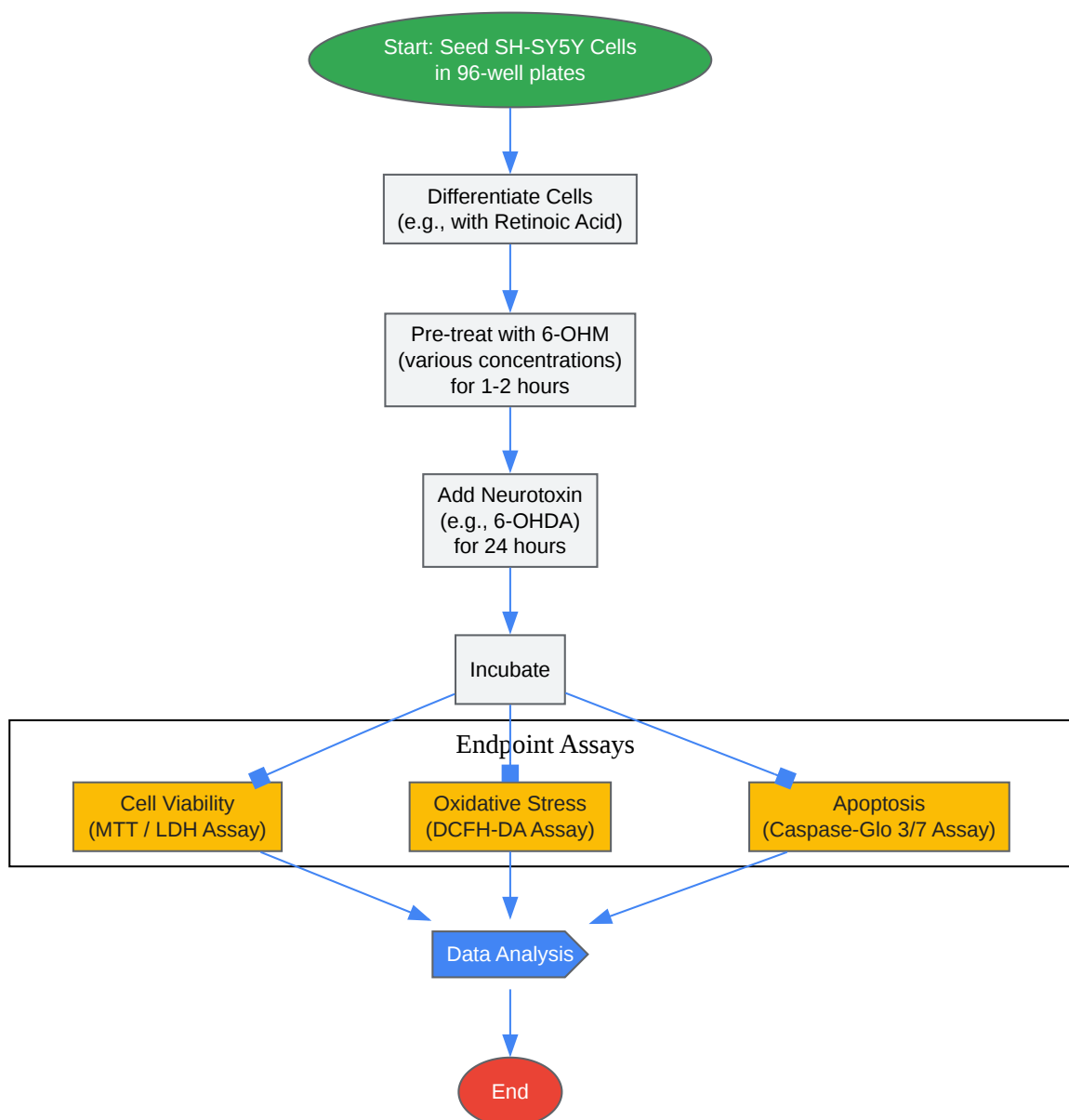
The neuroprotective effects of **6-Hydroxymelatonin** are multifaceted, primarily revolving around its potent antioxidant and mitochondrial-stabilizing properties.

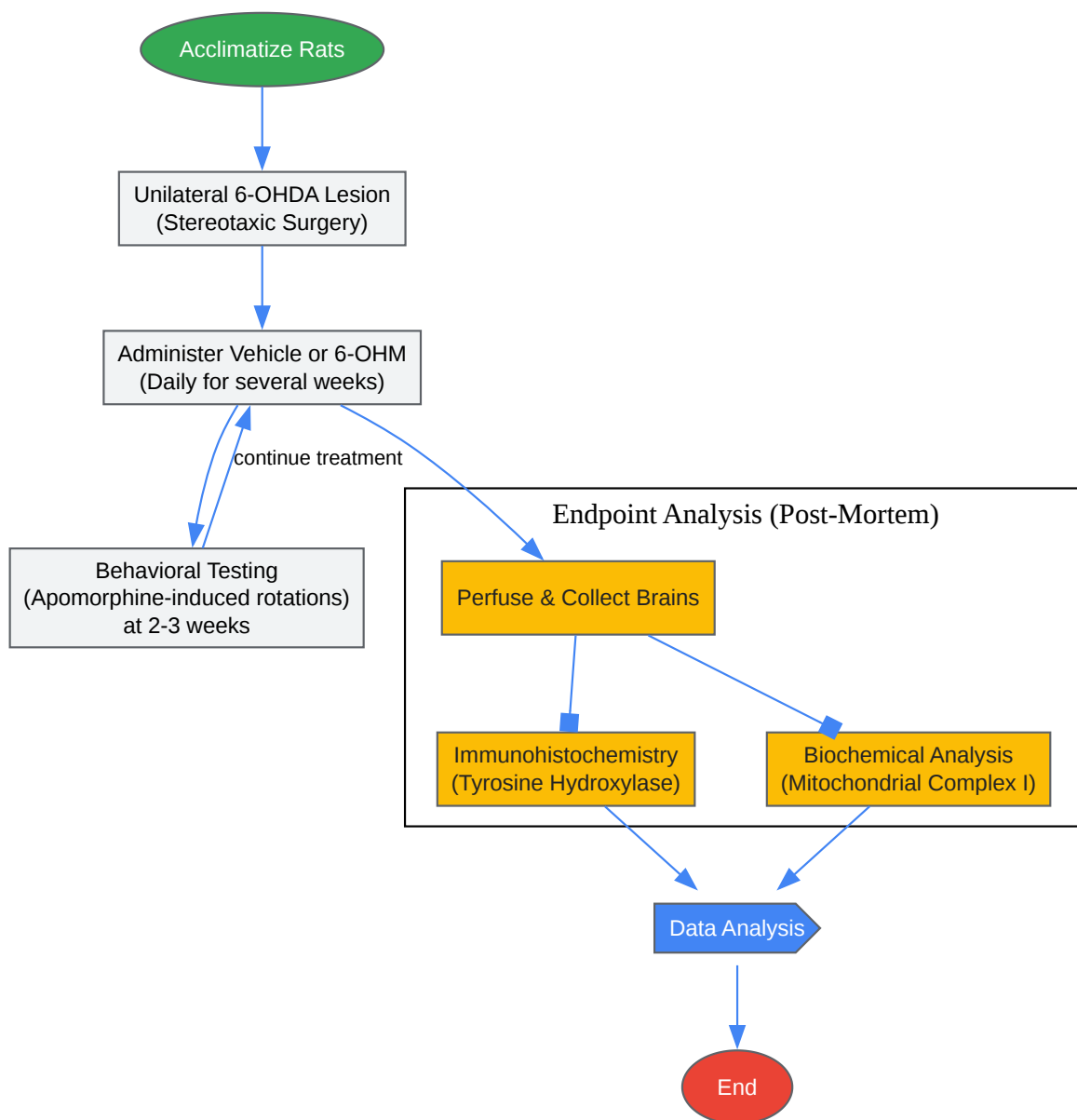
- **Direct Radical Scavenging:** 6-OHM is an effective scavenger of reactive oxygen species (ROS) and reactive nitrogen species (RNS), including superoxide anions and peroxy radicals.[1][7] This direct interaction neutralizes harmful free radicals, preventing them from damaging essential cellular components like lipids, proteins, and DNA.[1][8]
- **Inhibition of Lipid Peroxidation:** By scavenging free radicals, 6-OHM significantly reduces lipid peroxidation, a key process in cell membrane damage during oxidative stress.[4][5] It

has shown efficacy in reducing iron-induced and cyanide-induced lipid peroxidation in brain tissue.[4][5][6]

- **Mitochondrial Protection:** Mitochondria are primary targets of neurotoxins. 6-OHM helps maintain mitochondrial integrity and function by stabilizing the mitochondrial membrane potential, inhibiting the release of cytochrome C, and suppressing the activity of caspase-3, a key enzyme in the apoptotic cascade.[8] It also helps preserve the activity of mitochondrial respiratory chain enzymes, such as complex I, which is often impaired in neurodegenerative conditions like Parkinson's disease.[9]







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References

- 1. Melatonin—A Powerful Antioxidant in Neurodegenerative Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Melatonin - Wikipedia [en.wikipedia.org]
- 3. Neurotoxins: Free Radical Mechanisms and Melatonin Protection - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 6-Hydroxymelatonin protects against cyanide induced oxidative stress in rat brain homogenates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Melatonin and 6-hydroxymelatonin protect against iron-induced neurotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. Antioxidant Actions of Melatonin: A Systematic Review of Animal Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Melatonin protects against 6-OHDA-induced neurotoxicity in rats: a role for mitochondrial complex I activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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